

3-(Chloromethyl)-4-nitropyridine molecular weight and formula

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Compound of Interest

Compound Name: 3-(Chloromethyl)-4-nitropyridine

CAS No.: 1060809-83-7

Cat. No.: B14140020

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Technical Whitepaper: 3-(Chloromethyl)-4-nitropyridine

Identity, Synthesis, and Application in Fused Heterocycle Design

Executive Summary: The "Ortho-Nitro" Warhead

3-(Chloromethyl)-4-nitropyridine is a highly reactive, electrophilic intermediate used primarily in the synthesis of fused pyridine heterocycles, such as pyrrolo[3,2-c]pyridines (5-azaindoles) and imidazo[4,5-c]pyridines.

Its value lies in its orthogonal reactivity:

- **Electrophilic Benzylic Carbon:** The chloromethyl group (CH2Cl) at position 3 serves as a potent alkylating agent.
- **Masked Nucleophile:** The nitro group (NO2) at position 4 serves as a masked nucleophile for subsequent transformations.

) at position 4 is an electron-withdrawing group that activates the ring for nucleophilic attack and can be reduced to an amine (

) to trigger cyclization.

Note on Stability: This compound is often unstable upon prolonged storage due to internal redox reactions or polymerization. It is recommended to synthesize it de novo or store it as a hydrochloride salt at -20°C under argon.

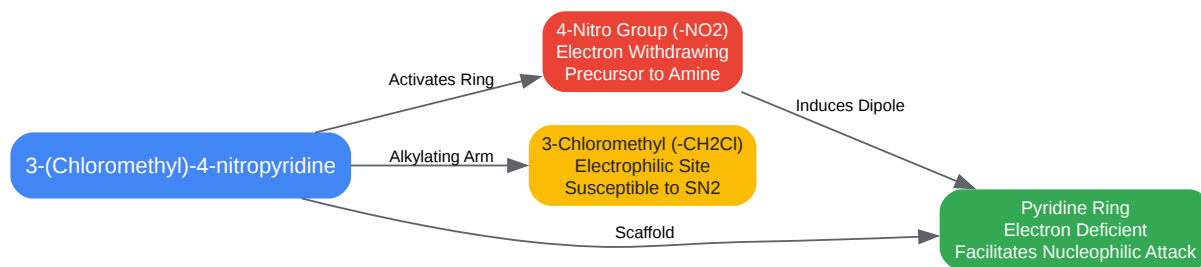
Physicochemical Identity

The following data is derived from stoichiometric calculation and structural analysis.

Property	Value	Notes
IUPAC Name	3-(Chloromethyl)-4-nitropyridine	
Molecular Formula	C ₆ H ₅ ClN ₂ O ₂	
Molecular Weight	172.57 g/mol	Calculated (C: 12.01, H: 1.01, N: 14.01, O: 16.00, Cl: 35.45)
CAS Number	Not widely listed	Synthesized from 3-methyl-4-nitropyridine (CAS 1074-98-2)
Physical State	Yellow/Orange Solid (Low MP) or Oil	Highly dependent on purity; lachrymatory.
Solubility	DCM, THF, Ethyl Acetate	Decomposes in protic solvents (MeOH/Water) over time.
Predicted LogP	~1.3 - 1.5	Lipophilic enough for organic extraction.

Structural Reactivity Map

The diagram below illustrates the electronic environment that dictates the compound's utility.



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Figure 1: Reactivity map highlighting the dual-functionality of the molecule.

Synthesis Protocols

Direct radical chlorination of 3-methyl-4-nitropyridine is often low-yielding due to the electron-deficient nature of the pyridine ring and competing side reactions. The Boekelheide Rearrangement route (via the N-oxide) is preferred for high-purity applications.

Route A: The N-Oxide Rearrangement (High Fidelity)

This route avoids the harsh conditions of radical chlorination and yields a cleaner product.

Precursor: 3-methyl-4-nitropyridine (CAS 1074-98-2).

Step 1: N-Oxidation

- Dissolve 3-methyl-4-nitropyridine (1.0 eq) in DCM.
- Add m-CPBA (1.2 eq) portion-wise at 0°C.
- Stir at Room Temperature (RT) for 12 hours.
- Wash with saturated
to remove m-chlorobenzoic acid.
- Isolate 3-methyl-4-nitropyridine N-oxide.

Step 2: Polonovski-Type Rearrangement / Chlorination

Note: Direct conversion of the methyl group to chloromethyl in the presence of a nitro group is challenging. A modified approach converts the methyl to an alcohol, then to a chloride.

- Suspend the N-oxide in Acetic Anhydride ()
). Heat to 100°C for 2 hours (rearranges to the acetate).
- Hydrolyze with mild base (, MeOH) to yield 3-(hydroxymethyl)-4-nitropyridine.
- Chlorination: Dissolve the alcohol in anhydrous DCM at 0°C.
- Add Thionyl Chloride () (1.5 eq) and a catalytic amount of DMF.
- Stir for 2 hours. Evaporate volatiles strictly under vacuum.
- Yield: The residue is the hydrochloride salt of **3-(chloromethyl)-4-nitropyridine**. Use immediately.

Route B: Radical Halogenation (Direct but Dirty)

Use this only if reagents for Route A are unavailable.

- Dissolve 3-methyl-4-nitropyridine in
or Benzotrifluoride (anhydrous).
- Add N-Chlorosuccinimide (NCS) (1.1 eq) and Benzoyl Peroxide (BPO) (0.1 eq).
- Reflux under Argon for 18 hours.
- Filter succinimide byproducts.
- Caution: Product will contain unreacted starting material. Purification on silica is difficult due to instability.

Drug Discovery Application: The "Azaindole" Cyclization

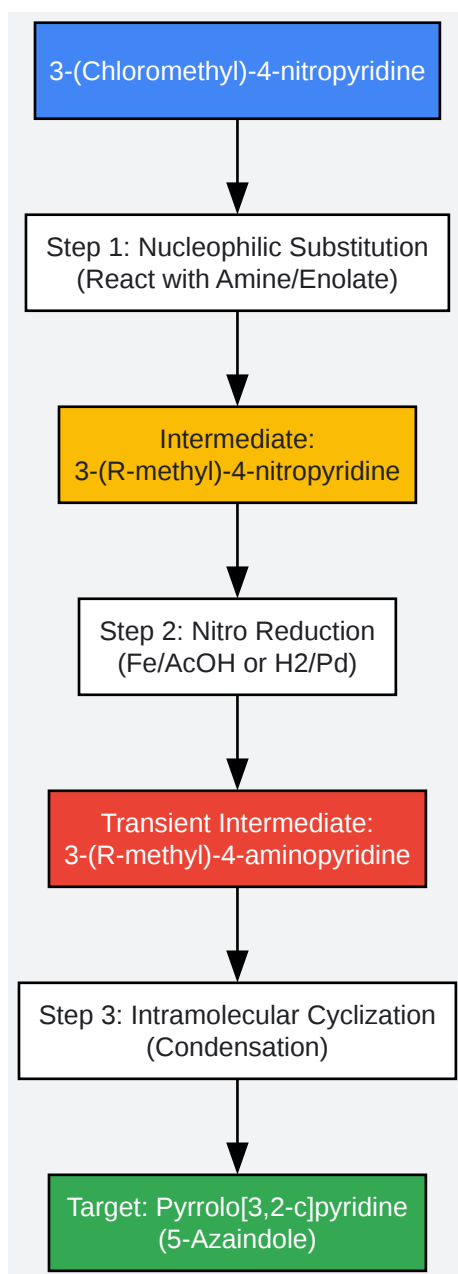
The primary utility of **3-(chloromethyl)-4-nitropyridine** is the synthesis of 1H-pyrrolo[3,2-c]pyridine (5-azaindole) scaffolds, which are bioisosteres of indole often found in kinase inhibitors (e.g., JAK, VEGF inhibitors).

Mechanism: Alkylation-Reduction-Cyclization

This sequence constructs the pyrrole ring fused to the pyridine.

- Alkylation: The chloromethyl group reacts with a nucleophile (e.g., a malonate ester, cyanide, or an amine).
- Reduction: The nitro group is reduced to an aniline ().
- Condensation: The newly formed amine attacks the pendant alkyl chain (now modified) to close the ring.

Workflow Diagram



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Figure 2: The synthetic pathway converting the topic compound into a pharmacologically active scaffold.

Safety & Handling Protocols

Hazard Class: Alkylating Agent / Lachrymator.

- **Containment:** All operations must be performed in a functioning fume hood. The compound is a potent lachrymator (tear gas effect) and a skin sensitizer.
- **Decontamination:** Spills should be treated with dilute ammonia or 10% sodium hydroxide to hydrolyze the alkyl chloride before disposal.
- **Storage:** Store as the hydrochloride salt if possible. Free base degrades rapidly at room temperature. Keep at -20°C under inert atmosphere (Argon/Nitrogen).

References

- **Synthesis of Azaindoles:** L'Heureux, A., et al. "Synthesis of 4-, 5-, 6-, and 7-azaindoles via Buchwald-Hartwig cross-coupling of 2-chloro-3-nitropyridines." *Tetrahedron Letters*, 2004. (Note: Contextualizes the reactivity of nitro-halopyridines).
- **Precursor Properties (3-Methyl-4-nitropyridine):** National Center for Biotechnology Information. "PubChem Compound Summary for CID 14599, 3-Methyl-4-nitropyridine." [1]
- **Boekelheide Rearrangement Mechanism:** Fontanas, C., et al. "The Boekelheide Reaction: A Useful Tool for the Functionalization of Pyridines." *Current Organic Chemistry*, 2006.
- **General Reactivity of Chloromethyl Pyridines:** Scriven, E. F. V. "Pyridines and their Benzo Derivatives: (ii) Reactivity at Ring Atoms." *Comprehensive Heterocyclic Chemistry II*.

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Sources

- 1. 2-(Chloromethyl)-3-methyl-4-nitropyridine | C₇H₇ClN₂O₂ | CID 16095904 - PubChem [pubchem.ncbi.nlm.nih.gov]
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